

# Application Notes and Protocols: Potassium Sodium Tartrate (Rochelle Salt) Synthesis and Piezoelectric Properties

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## Compound of Interest

Compound Name: Potassium L-tartric acid

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## Introduction

Potassium sodium tartrate tetrahydrate ( $\text{KNaC}_4\text{H}_4\text{O}_6 \cdot 4\text{H}_2\text{O}$ ), commonly known as Rochelle salt, is a double salt of tartaric acid. First prepared in approximately 1675 by apothecary Élie Seignette in La Rochelle, France, it was one of the first materials discovered to exhibit piezoelectricity.[1] This property, the ability to generate an electrical charge in response to applied mechanical stress, led to its widespread use in early electronics such as phonograph cartridges and microphones.[1] Rochelle salt is also notable for its ferroelectric properties, which it exhibits between its two Curie points of  $-18\text{ }^\circ\text{C}$  and  $24\text{ }^\circ\text{C}$ . [2]

Beyond its historical significance in electronics, Rochelle salt continues to be of interest for its biocompatibility and the ease with which large single crystals can be grown. These characteristics make it a subject of ongoing research for applications in biodegradable and biocompatible sensors and actuators. In the pharmaceutical and drug development sectors, its chemical properties are utilized in various analytical reagents, such as the Biuret reagent for protein concentration measurement and as a component in aqueous workups to break emulsions.[1]

These application notes provide detailed protocols for the synthesis of Rochelle salt from common laboratory reagents and for the characterization of its piezoelectric properties.

# Synthesis of Potassium Sodium Tartrate (Rochelle Salt)

The synthesis of Rochelle salt can be readily achieved through the neutralization of potassium bitartrate (cream of tartar) with sodium carbonate (washing soda). The resulting product can then be purified and used to grow large single crystals.

## Materials and Equipment

- Potassium bitartrate ( $\text{KHC}_4\text{H}_4\text{O}_6$ )
- Sodium carbonate ( $\text{Na}_2\text{CO}_3$ ), anhydrous
- Distilled water
- Beakers (various sizes)
- Heating plate with magnetic stirring capability
- Magnetic stir bar
- Buchner funnel and filter paper
- Crystallization dish
- Spatula
- Analytical balance

## Experimental Protocol: Synthesis of Rochelle Salt Powder

- Preparation of Reactants: In a beaker, dissolve a specific amount of potassium bitartrate in distilled water. A common ratio is to suspend 200 g of potassium bitartrate in 250 mL of water.<sup>[3][4]</sup> Another established protocol uses 80 grams of cream of tartar in 100 milliliters of water.<sup>[5]</sup>

- **Reaction:** Gently heat the potassium bitartrate suspension while stirring. Slowly add anhydrous sodium carbonate in small portions. The addition of sodium carbonate will cause the solution to fizz due to the evolution of carbon dioxide gas. Continue adding sodium carbonate until the fizzing ceases, indicating the complete neutralization of the potassium bitartrate.[3][5]
- **Filtration:** While the solution is still hot, filter it through a Buchner funnel with filter paper to remove any unreacted impurities.[6]
- **Crystallization:** Transfer the hot, clear filtrate to a clean beaker or crystallization dish and allow it to cool slowly to room temperature. Small crystals of Rochelle salt will begin to form. To promote further crystallization, the solution can be placed in a refrigerator.[5]
- **Isolation and Drying:** Once a sufficient amount of crystals has formed, carefully decant the supernatant liquid. Collect the crystals by filtration and wash them with a small amount of cold distilled water to remove any remaining impurities. Dry the crystals on a watch glass or in a desiccator.

## Experimental Protocol: Growth of a Large Single Crystal

- **Preparation of a Saturated Solution:** Prepare a saturated solution of Rochelle salt by dissolving approximately 90-100 grams of the synthesized Rochelle salt powder in 100 grams of distilled water at an elevated temperature (e.g., 50-60 °C) with stirring.[7]
- **Seed Crystal Selection:** Select a small, well-formed crystal from the initial synthesis to act as a seed crystal.
- **Crystal Growth:** Suspend the seed crystal in the saturated solution using a thin thread. Cover the container to prevent rapid evaporation and contamination. Allow the solution to cool slowly to room temperature. As the solution cools and the solvent evaporates over time, Rochelle salt will deposit onto the seed crystal, leading to the growth of a larger single crystal.

Parameter	Value	Reference
Synthesis Reactant Ratio 1	200 g Potassium Bitartrate in 250 mL Water	[3][4]
Synthesis Reactant Ratio 2	80 g Potassium Bitartrate in 100 mL Water	[5]
Crystal Growth Solution	90-100 g Rochelle Salt per 100 g Water	[7]

## Piezoelectric Properties of Rochelle Salt

Rochelle salt exhibits strong piezoelectric properties, particularly along its crystallographic axes. The piezoelectric charge coefficient,  $d$ , relates the electric charge generated per unit of applied mechanical force.

## Quantitative Data: Piezoelectric Coefficients

The piezoelectric properties of Rochelle salt are described by a tensor of piezoelectric coefficients. The most significant of these are the shear coefficients  $d_{14}$ ,  $d_{25}$ , and  $d_{36}$ . [8] The longitudinal piezoelectric coefficient,  $d_{33}$ , is also of interest for many applications.

Piezoelectric Coefficient	Value	Method	Reference
d <sub>14</sub>	Not specified	[8]	[9]
d <sub>25</sub>	$3.7(8) \times 10^{-11}$ C/N	X-ray multiple diffraction	
d <sub>36</sub>	Not specified	[8]	
d <sub>21</sub>	$7.0(6) \times 10^{-10}$ C/N	X-ray multiple diffraction	[9]
d <sub>22</sub>	$2.2(9) \times 10^{-9}$ C/N	X-ray multiple diffraction	[9]
d <sub>23</sub>	$2.1(9) \times 10^{-9}$ C/N	X-ray multiple diffraction	[9]
Effective d <sub>33</sub> (in PLA composite)	30 - 120 pC/N	Direct Measurement	[2]

## Experimental Protocol: Measurement of the d<sub>33</sub> Piezoelectric Coefficient (Direct Method)

The direct piezoelectric effect can be measured using a quasi-static method, often referred to as the Berlincourt method.[5][10][11] This involves applying a time-varying force to the crystal and measuring the resulting charge.

Materials and Equipment:

- Single crystal of Rochelle salt with parallel faces
- Conductive electrodes (e.g., silver paint, sputtered gold)
- Force transducer or calibrated load cell
- Mechanical shaker or actuator capable of applying a low-frequency oscillating force
- Charge amplifier

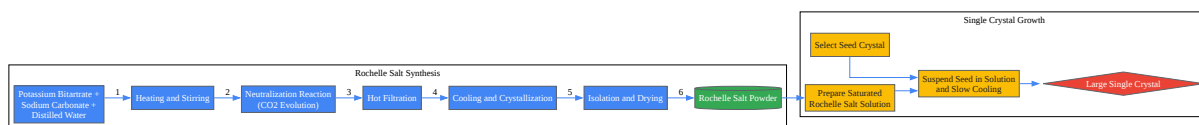
- Oscilloscope or data acquisition system
- Sample holder with insulated contacts

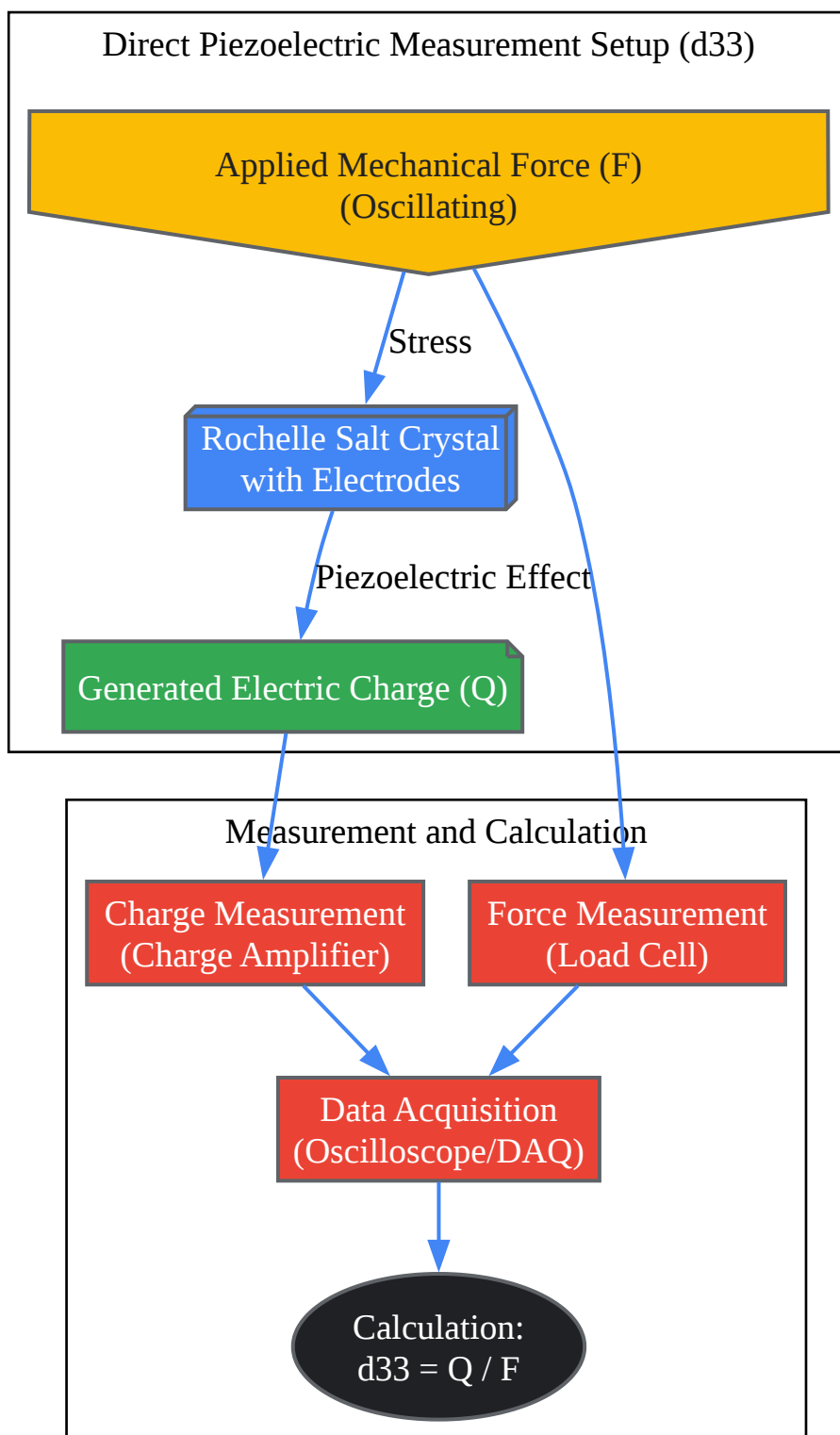
Procedure:

- **Crystal Preparation:** Ensure the Rochelle salt crystal has two parallel faces perpendicular to the desired measurement axis (the 3-axis for  $d_{33}$ ). Apply conductive electrodes to these faces.
- **Mounting:** Securely mount the crystal in the sample holder, ensuring good electrical contact with the electrodes.
- **Applying Force:** Position the force transducer and actuator to apply a compressive force perpendicular to the electroded faces of the crystal.
- **Measurement:**
  - Apply a small, oscillating force at a low frequency (typically in the range of 10-200 Hz) to the crystal using the mechanical shaker.
  - Simultaneously measure the applied force using the load cell and the generated charge from the crystal using the charge amplifier.
  - Record both the force and charge signals using an oscilloscope or data acquisition system.
- **Calculation:** The  $d_{33}$  coefficient is calculated as the ratio of the generated charge (Q) to the applied force (F):
  - $d_{33} = Q / F$
  - The units are typically expressed in picocoulombs per newton (pC/N).

## Visualizations

## Synthesis Workflow





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